

A Technical Guide to the Physical Properties of Dibenzyl Succinate

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Compound of Interest

Compound Name: *Dibenzyl succinate*

Cat. No.: *B089603*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dibenzyl succinate**. The information is presented to be a ready reference for laboratory and development work, with a focus on quantitative data and detailed experimental methodologies.

Core Physical and Chemical Properties

Dibenzyl succinate, also known as butanedioic acid, bis(phenylmethyl) ester, is an organic compound used as a chemical synthesis intermediate.^[1] Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	103-43-5	[2][3]
Molecular Formula	C ₁₈ H ₁₈ O ₄	[3][4]
Molecular Weight	298.33 g/mol	[3][5]
Appearance	White crystalline powder	[5]
Melting Point	42-47 °C[1][2], 49.5 °C[3][6]	[1][2][3][6]
Boiling Point	245 °C @ 15 mmHg[1][2][7], 160 °C @ 0.05 Torr[3]	[1][2][3][7]
Density	1.256 g/mL	[1][2][7]
Refractive Index	1.5960	[2][7]
Solubility	Insoluble in water[1][5]. Soluble in alcohol, ether, and chloroform[5].	[1][5]
InChI Key	ODBOBZHTGBGYCK- UHFFFAOYSA-N	[3]
Canonical SMILES	C1=CC=C(C=C1)COC(=O)CC C(=O)OCC2=CC=CC=C2	[8]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a solid compound like **Dibenzyl succinate**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a crystalline solid. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)[10][11]
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **Dibenzyl succinate** sample is completely dry and finely powdered using a mortar and pestle.[10][11]
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount. Tap the sealed end on a hard surface to compact the powder to a height of 2-3 mm.
- Apparatus Setup:
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band, aligning the sample with the thermometer bulb. Immerse the setup in the oil of a Thiele tube.[9]
 - Modern Apparatus: Insert the capillary tube into the heating block of the apparatus.[11][12]
- Heating: Heat the apparatus rapidly at first to get an approximate melting point. Then, in a second trial, heat slowly (1-2°C per minute) as the temperature approaches the expected melting point.[9]
- Observation: Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting point is reported as the range T_1 - T_2 . [10]

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **Dibenzyl succinate** is a solid at room temperature, it would first need to be melted.

Apparatus:

- Thiele tube filled with a high-boiling point liquid (e.g., mineral oil)[13][14]

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (Bunsen burner)

Procedure:

- Sample Preparation: Place a small amount of the liquid sample into the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with its open end submerged in the liquid.[\[13\]](#)[\[14\]](#)
- Assembly: Attach the test tube to a thermometer and place the assembly into the Thiele tube.[\[13\]](#)
- Heating: Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform heating.[\[13\]](#)
- Observation: As the liquid heats, air trapped in the capillary tube will bubble out. Continue heating until a steady and rapid stream of bubbles emerges from the capillary tip.[\[14\]](#)
- Measurement: Turn off the heat and allow the apparatus to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[13\]](#)[\[14\]](#)

Density Determination (Liquid Displacement Method)

This method, based on Archimedes' principle, is used to determine the density of an irregularly shaped solid that is insoluble in a reference liquid (e.g., water).[\[15\]](#)[\[16\]](#)

Apparatus:

- Analytical balance
- Graduated measuring cylinder

- Reference liquid (e.g., water)

Procedure:

- Mass Measurement: Weigh a sample of **Dibenzyl succinate** using an analytical balance and record its mass (m).[16]
- Initial Volume: Add a known volume of the reference liquid to the measuring cylinder and record this initial volume (V_1).[17]
- Displacement: Carefully immerse the weighed solid into the measuring cylinder, ensuring it is fully submerged and no liquid splashes out.
- Final Volume: Record the new volume of the liquid in the measuring cylinder (V_2).[17]
- Calculation:
 - The volume of the solid is $V = V_2 - V_1$. [16]
 - The density (ρ) is calculated using the formula: $\rho = m / V$. [15]

Solubility Determination (Qualitative)

This protocol determines the solubility of **Dibenzyl succinate** in various solvents.

Apparatus:

- Small test tubes
- Spatula
- Assortment of solvents (e.g., water, ethanol, diethyl ether, 5% NaOH, 5% HCl)

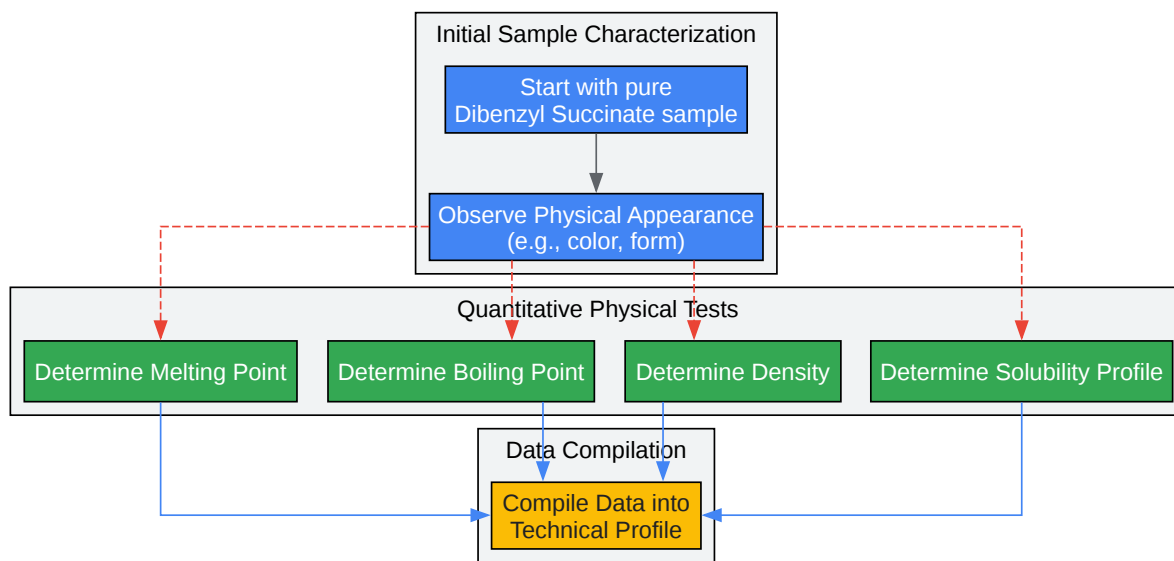
Procedure:

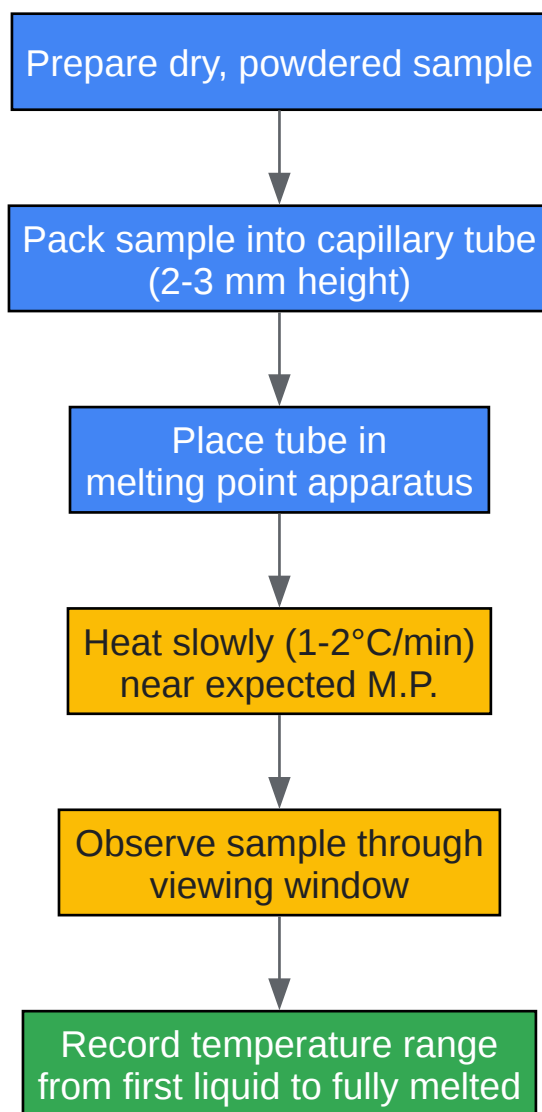
- Sample Addition: Place a small, measured amount of **Dibenzyl succinate** (e.g., 25 mg) into a test tube.[18]

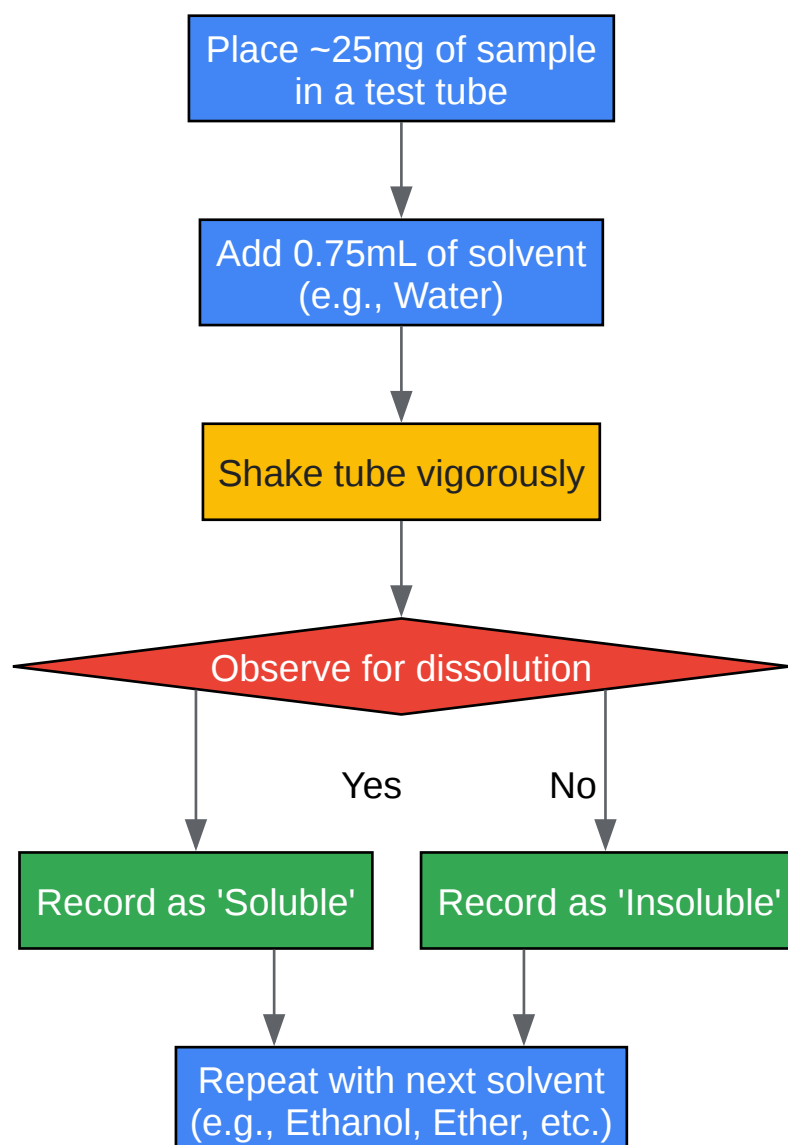
- Solvent Addition: Add a small volume of the chosen solvent (e.g., 0.75 mL) to the test tube in portions.[\[18\]](#)
- Mixing: After each addition, shake the test tube vigorously to facilitate dissolution.[\[18\]](#)
- Observation: Observe whether the solid dissolves completely. If it does, the compound is classified as soluble in that solvent. For aqueous acid/base tests, subsequent neutralization can be performed to see if the original compound precipitates, confirming a reaction-based dissolution.[\[19\]](#)
- Repeat: Repeat the process for each solvent to build a solubility profile.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.







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